

Essential Safety and Logistics for Handling 4'-Bromo-resveratrol

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Compound of Interest

Compound Name: 4'-Bromo-resveratrol

Cat. No.: B088990

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For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical reagents are paramount for laboratory safety and environmental compliance. This guide provides essential, immediate safety and logistical information for handling **4'-Bromo-resveratrol**, a synthetic derivative of resveratrol investigated for its anti-cancer properties.^[1]




Chemical and Physical Properties

4'-Bromo-resveratrol is a potent inhibitor of the deacetylases sirtuin 1 (SIRT1) and 3 (SIRT3).^{[2][3]} Understanding its physical and chemical properties is the first step in safe handling.

| Property | Value | Source |
|---------------------|---|--------|
| Chemical Formula | C ₁₄ H ₁₁ BrO ₂ | [1][2] |
| Molecular Weight | 291.14 g/mol | [2] |
| Appearance | White to yellow to brown powder/crystal | |
| CAS Number | 1224713-90-9 | [1][2] |
| Melting Point | 267°C | |
| Solubility | DMSO: 20 mg/mL, clear; DMF: 100 mg/mL; Ethanol: 50 mg/mL; PBS (pH 7.2): 100 µg/mL | [2][4] |
| Storage Temperature | 2-8°C, protect from light | |
| Stability | ≥ 4 years | [2] |

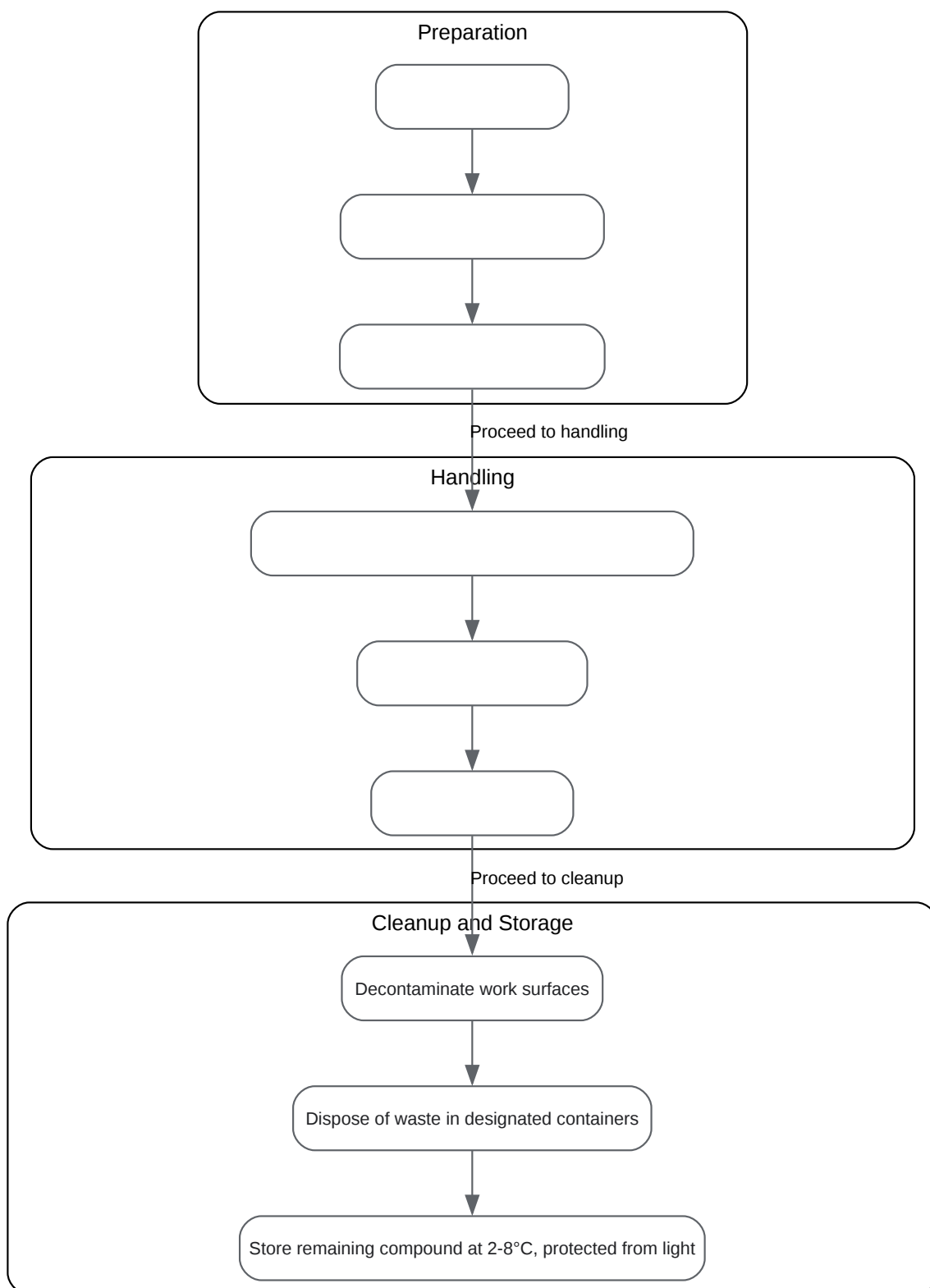
Hazard Identification and Personal Protective Equipment (PPE)

4'-Bromo-resveratrol is classified with the following hazard statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation), and H335 (May cause respiratory irritation). Therefore, appropriate personal protective equipment must be worn at all times.

| Hazard Class | GHS Pictogram | Recommended PPE |
|---|--|---|
| Skin Irritant (Category 2) |  alt text | Chemical-resistant gloves (e.g., nitrile), lab coat. |
| Eye Irritant (Category 2) |  alt text | Safety goggles or a face shield. |
| Specific Target Organ Toxicity - Single Exposure (Category 3), Respiratory Tract Irritation |  alt text | Use in a well-ventilated area, preferably within a chemical fume hood. A NIOSH/MSHA approved respirator may be necessary for large quantities or in case of insufficient ventilation. [5] |

Operational Plan: Step-by-Step Handling Procedure

Adherence to a strict operational protocol is crucial to minimize exposure and ensure experimental integrity.



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Caption: Workflow for the safe handling of **4'-Bromo-resveratrol**.

- Preparation:
 - Put on all required PPE as detailed in the table above.
 - Ensure all work is conducted in a certified chemical fume hood to minimize inhalation exposure.^[6]
 - Gather all necessary equipment, including spatulas, weigh boats, solvent, and waste containers.
- Handling:
 - Before opening, allow the container of **4'-Bromo-resveratrol** to equilibrate to room temperature to prevent condensation.
 - Carefully weigh the required amount of the powdered compound. Avoid creating dust.
 - To prepare a stock solution, add the solvent to the solid. Refer to the solubility data for appropriate solvents.
- Cleanup and Storage:
 - Thoroughly decontaminate all work surfaces and equipment after use.
 - Dispose of all contaminated materials in a designated hazardous waste container.
 - Securely seal the container of **4'-Bromo-resveratrol** and store it at 2-8°C, protected from light.

Disposal Plan

Proper disposal of **4'-Bromo-resveratrol** and its associated waste is critical to prevent environmental contamination and ensure regulatory compliance.

Waste Categorization and Collection:

- Solid Waste: Collect unused or expired solid **4'-Bromo-resveratrol**, as well as contaminated consumables (e.g., weigh paper, gloves, pipette tips), in a designated, properly labeled

hazardous waste container.[7]

- Liquid Waste: Solutions of **4'-Bromo-resveratrol** should be collected in a separate, labeled hazardous waste container for halogenated organic compounds. Do not dispose of this waste down the sanitary sewer.[7]

Labeling and Storage of Waste:

All waste containers must be clearly labeled with:

- The words "Hazardous Waste"
- The full chemical name: "**4'-Bromo-resveratrol**"
- The specific hazards (e.g., "Skin Irritant," "Eye Irritant")
- The accumulation start date

Store waste containers in a designated satellite accumulation area within the laboratory, away from incompatible materials.

Final Disposal:

Contact your institution's Environmental Health and Safety (EHS) office to arrange for the pickup and disposal of the hazardous waste. Follow all local, state, and federal regulations for the disposal of chemical waste.

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